

7-(Bromomethyl)-4H-chromen-4-one molecular weight and formula

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Compound of Interest

Compound Name: 7-(Bromomethyl)-4H-chromen-4-one

Cat. No.: B1641593

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An In-depth Technical Guide to 7-(Bromomethyl)-4H-chromen-4-one

This technical guide provides a detailed overview of the chemical properties of 7-(Bromomethyl)-4H-chromen-4-one, a synthetic compound belonging to the chromone family. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Identity

7-(Bromomethyl)-4H-chromen-4-one is characterized by a chromone scaffold with a bromomethyl group substituted at the seventh position. This substitution significantly influences its reactivity and potential as a versatile intermediate in organic synthesis.

Molecular Formula and Molecular Weight

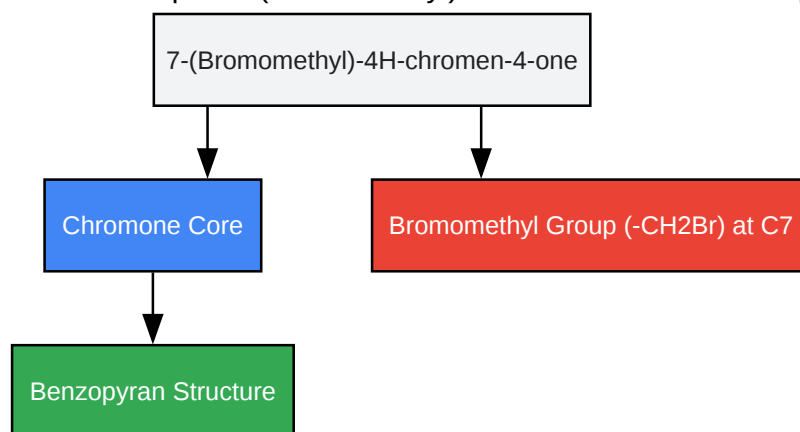
The fundamental chemical properties of 7-(Bromomethyl)-4H-chromen-4-one are summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₇ BrO ₂ [1]
Molecular Weight	239.07 g/mol [1]

Structural Information

The structure of **7-(Bromomethyl)-4H-chromen-4-one**, featuring a benzopyran core, is a key determinant of its chemical behavior. The bromomethyl group is a particularly reactive site, making it a valuable precursor for the synthesis of a variety of derivatives.

Logical Relationship of 7-(Bromomethyl)-4H-chromen-4-one Components



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Caption: Key structural components of **7-(Bromomethyl)-4H-chromen-4-one**.

Chemical Properties and Reactivity

The presence of the bromomethyl group at the seventh position of the chromone structure enhances the compound's reactivity.^[1] This functional group is a good leaving group, making the compound susceptible to nucleophilic substitution reactions. This reactivity allows for the introduction of various functional groups, which is a key feature in the design of new therapeutic agents. The electron-withdrawing nature of the bromine atom also influences the aromatic ring, making it susceptible to further functionalization through electrophilic aromatic substitution.^[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **7-(Bromomethyl)-4H-chromen-4-one** typically involve the bromination of a suitable precursor.

Specific experimental protocols and detailed methodologies for key experiments are not available in the provided search results. Further literature search is recommended for specific synthesis and experimental procedures.

Biological Activity and Potential Applications

While specific signaling pathways for **7-(Bromomethyl)-4H-chromen-4-one** are not detailed in the provided search results, compounds with a similar chromone scaffold have been reported to exhibit a range of biological activities, including antimicrobial and anti-inflammatory properties.[1] The potential for this compound to interact with biological targets is an active area of research.

Diagrams of specific signaling pathways involving this molecule cannot be generated as the information is not available in the provided search results.

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References

- 1. Buy 7-(Bromomethyl)-4H-chromen-4-one [smolecule.com]
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